

C.I. Reactive Red 2: A Comprehensive Technical Guide to its Chemical Identity

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Compound of Interest

Compound Name: C.I. Reactive red 2

CAS No.: 12226-03-8

Cat. No.: B083879

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An in-depth guide for researchers, scientists, and drug development professionals on the chemical identifiers and synonyms for **C.I. Reactive Red 2**.

This technical guide provides a detailed overview of the chemical identity of **C.I. Reactive Red 2**, a widely used monoazo reactive dye. Understanding the various synonyms and the definitive Chemical Abstracts Service (CAS) number is critical for accurate documentation, safety management, and procurement in research and development settings. This document consolidates this information to serve as a reliable reference for professionals in the field.

Primary Chemical Identifiers

The definitive identification of a chemical substance is anchored by its CAS number, a unique numerical identifier assigned by the Chemical Abstracts Service. For **C.I. Reactive Red 2**, the primary and most widely recognized CAS number is 17804-49-8^{[1][2][3][4]}. However, it is important to note that the CAS number 12226-03-8 is also frequently associated with this compound in various databases and by suppliers^{[5][6][7]}. This ambiguity necessitates careful cross-referencing when procuring or documenting this chemical.

The Colour Index (C.I.) name and number are also fundamental identifiers. For this dye, they are:

- C.I. Name: Reactive Red 2[1][2][5]
- C.I. Number: 18200[5][8]

Chemical Nomenclature and Formula

The systematic IUPAC name for **C.I. Reactive Red 2** is disodium;5-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-hydroxy-3-phenyldiazenylnaphthalene-2,7-disulfonate[1][4]. This name precisely describes its molecular structure.

The molecular formula for **C.I. Reactive Red 2** is $C_{19}H_{10}Cl_2N_6Na_2O_7S_2$ [1][3][4][5][6]. The corresponding molecular weight is approximately 615.33 g/mol [3][4][6][9].

Synonyms and Trade Names

C.I. Reactive Red 2 is known by a multitude of synonyms and trade names, which can often be a source of confusion. The following list categorizes some of the most common alternative names:

Common Synonyms:

- Reactive Red 2[3][5][6]
- Procion Red MX-5B[3][10]
- Procion Brilliant Red 5BS[1]
- Chemictive Brilliant Red 5B[1]
- Procion Brilliant Red M 5B[1]
- Reactive brilliant Red X-3B[5]

Supplier-Specific and Other Names:

- [Active Brilliant Red 5SKh\[5\]](#)
- [Adiactive Red M5B\[5\]](#)
- [Akreect Red 5B\[5\]](#)
- [Brilliant Red M5B\[5\]](#)
- [Reactive Red MX-5B\[5\]](#)

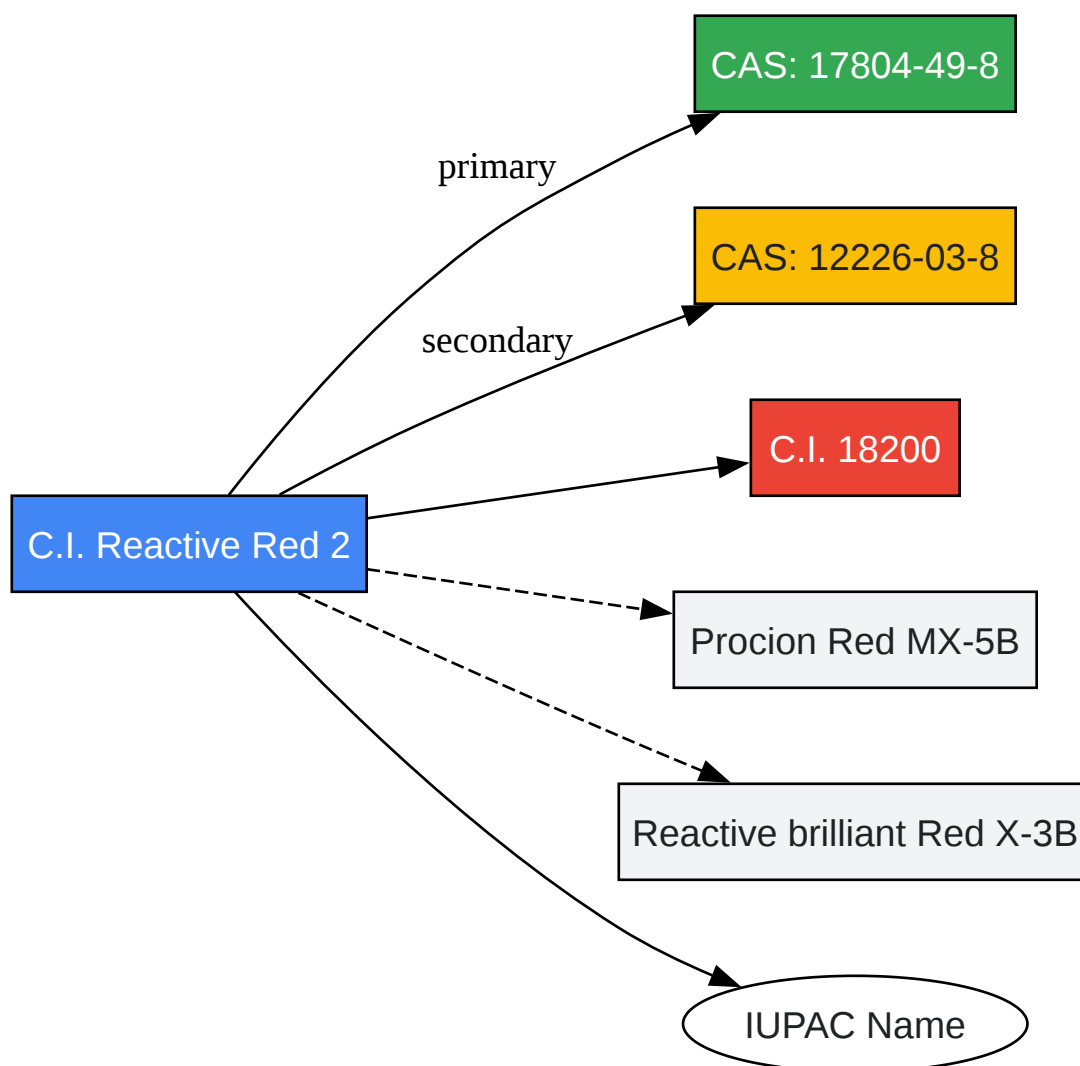
Data Summary Table

For ease of reference, the key identifiers for **C.I. Reactive Red 2** are summarized in the table below.

Identifier	Value
Primary CAS Number	17804-49-8[1][2][3][4]
Secondary CAS Number	12226-03-8[5][6][7]
C.I. Name	Reactive Red 2[1][2][5]
C.I. Number	18200[5][8]
IUPAC Name	disodium;5-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-hydroxy-3-phenyldiazenylnaphthalene-2,7-disulfonate[1][4]
Molecular Formula	C ₁₉ H ₁₀ Cl ₂ N ₆ Na ₂ O ₇ S ₂ [1][3][4][5][6]
Molecular Weight	~615.33 g/mol [3][4][6][9]
Common Synonyms	Procion Red MX-5B, Reactive brilliant Red X-3B[3][5][10]

Visualizing the Chemical Identity Network

The following diagram illustrates the relationship between the primary name, CAS numbers, and common synonyms for **C.I. Reactive Red 2**. This visual representation helps to clarify the connections between the various identifiers.



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Caption: Relationship between **C.I. Reactive Red 2** and its key identifiers.

Conclusion

Accurate identification of chemical reagents is a cornerstone of scientific integrity and laboratory safety. This guide provides a comprehensive and well-referenced overview of the CAS numbers, Colour Index identifiers, and common synonyms for **C.I. Reactive Red 2**. By understanding and correctly applying this information, researchers, scientists, and drug development professionals can ensure clarity in their experimental records, publications, and communications, thereby upholding the principles of expertise, authoritativeness, and trustworthiness in their work.

References

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